

Technical Support Center: BIM-23190 Hydrochloride

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Compound of Interest

Compound Name: *BIM-23190 hydrochloride*

Cat. No.: *B8144700*

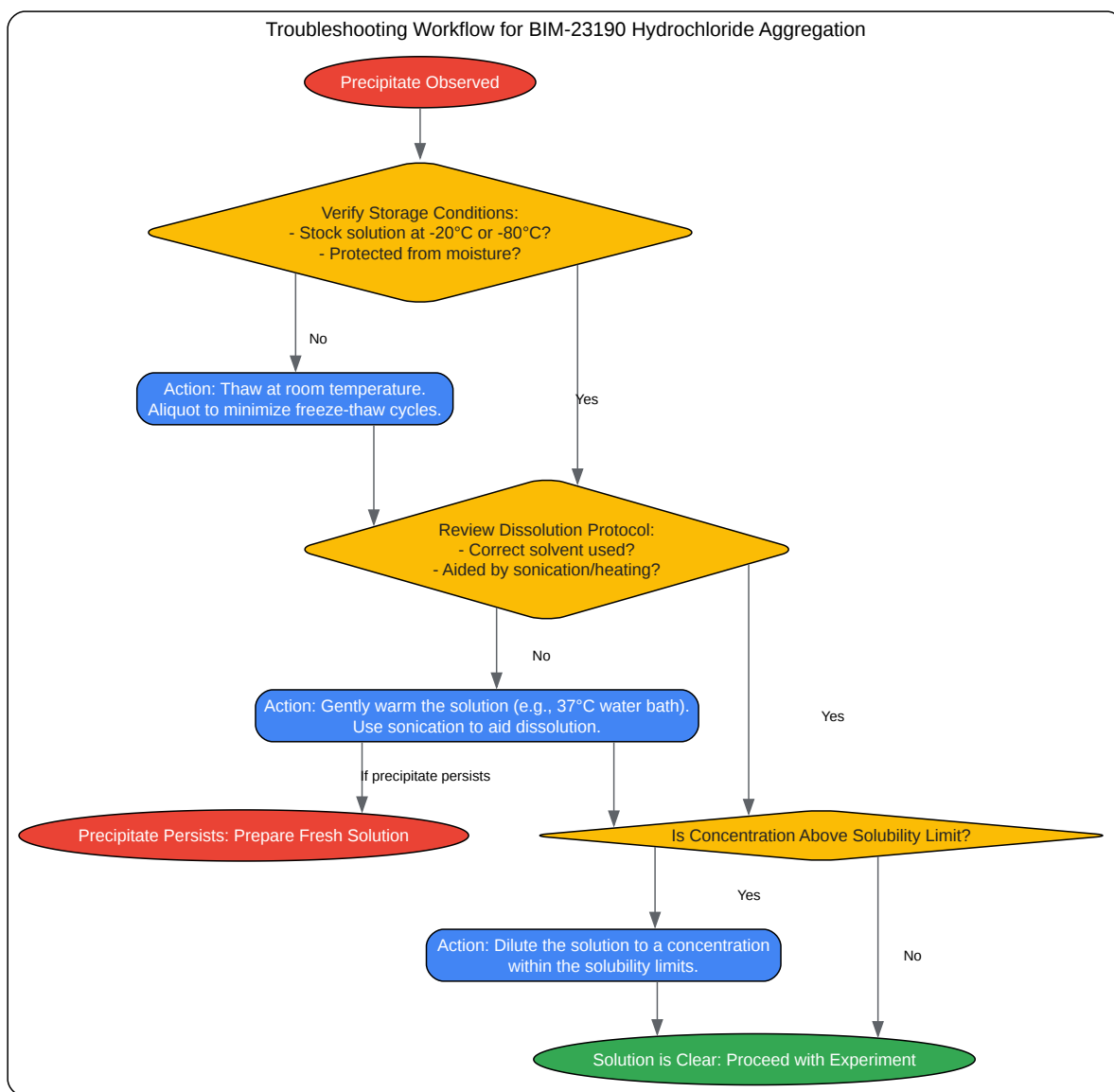
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This technical support guide provides researchers, scientists, and drug development professionals with essential information for handling **BIM-23190 hydrochloride**, with a focus on preventing and addressing aggregation issues.

Troubleshooting Guide

Issue: Precipitate observed in **BIM-23190 hydrochloride** solution.

This is a common issue that can arise from improper dissolution or storage. Follow these steps to troubleshoot and resolve aggregation.



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Caption: Troubleshooting workflow for addressing aggregation of **BIM-23190 hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: My **BIM-23190 hydrochloride** powder won't dissolve. What should I do?

A1: **BIM-23190 hydrochloride** has specific solubility characteristics. For aqueous solutions, it can be dissolved in water at 100 mg/mL, but this requires sonication to facilitate dissolution.^[1] For organic stock solutions, DMSO is a suitable solvent. If you encounter difficulties, gentle warming and/or sonication can aid in dissolving the compound.^[1] Always use a freshly opened vial of DMSO, as it can absorb moisture over time, which may affect solubility.^[1]

Q2: I observed a precipitate in my stock solution after storing it. Is it still usable?

A2: Precipitation can occur if the solution is not stored correctly or if it has undergone multiple freeze-thaw cycles.^[2] It is recommended to aliquot the stock solution after preparation to avoid repeated freezing and thawing.^[2] If a precipitate is observed, you can try to redissolve it by gently warming the vial and sonicating.^[1] However, if the precipitate does not dissolve, it is best to prepare a fresh solution to ensure accurate concentration and activity in your experiments.

Q3: What are the recommended storage conditions for **BIM-23190 hydrochloride**?

A3: Proper storage is crucial to prevent degradation and aggregation.

- Powder: Store at -20°C for up to one year or at -80°C for up to two years.^[3]
- Stock Solutions: Store in sealed vials, protected from moisture. At -20°C, the solution is stable for up to 1 month.^{[1][2]} For longer-term storage, up to 6 months, it is recommended to store the stock solution at -80°C.^{[1][2]}

Q4: Can I prepare a stock solution in water?

A4: Yes, **BIM-23190 hydrochloride** is soluble in water at a concentration of 100 mg/mL, though it may require ultrasonic treatment to fully dissolve.^[1] If you prepare an aqueous stock solution, it is advised to filter and sterilize it using a 0.22 µm filter before use in cell culture or other sensitive applications.^[1]

Data Presentation

Table 1: Solubility and Storage of **BIM-23190 Hydrochloride**

Parameter	Solvent/Condition	Value	Notes
Solubility	Water	100 mg/mL (80.72 mM)	Requires sonication. [1]
DMSO	Not specified, but used for stock solutions.	Use newly opened DMSO.[1]	
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (2.02 mM)	Clear solution.[1]	
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (2.02 mM)	Clear solution.[1]	
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (2.02 mM)	Clear solution.[1]	
Storage (Powder)	-20°C	1 year	
-80°C	2 years		
Storage (Stock Solution)	-20°C	1 month	Sealed, away from moisture.[1][2]
-80°C	6 months	Sealed, away from moisture.[1][2]	

Experimental Protocols

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

- Weigh out the desired amount of **BIM-23190 hydrochloride** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of high-purity, anhydrous DMSO to achieve a 10 mM concentration. For example, to prepare 1 mL of a 10 mM stock solution, add 0.1614 mL of

DMSO to 1 mg of **BIM-23190 hydrochloride**.

- Vortex the solution until the powder is completely dissolved. If necessary, use a sonicator to aid dissolution.
- Aliquot the stock solution into smaller volumes in sterile, tightly sealed vials to minimize freeze-thaw cycles.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#)[\[2\]](#)

Protocol 2: Preparation of a Working Solution for In Vivo Studies

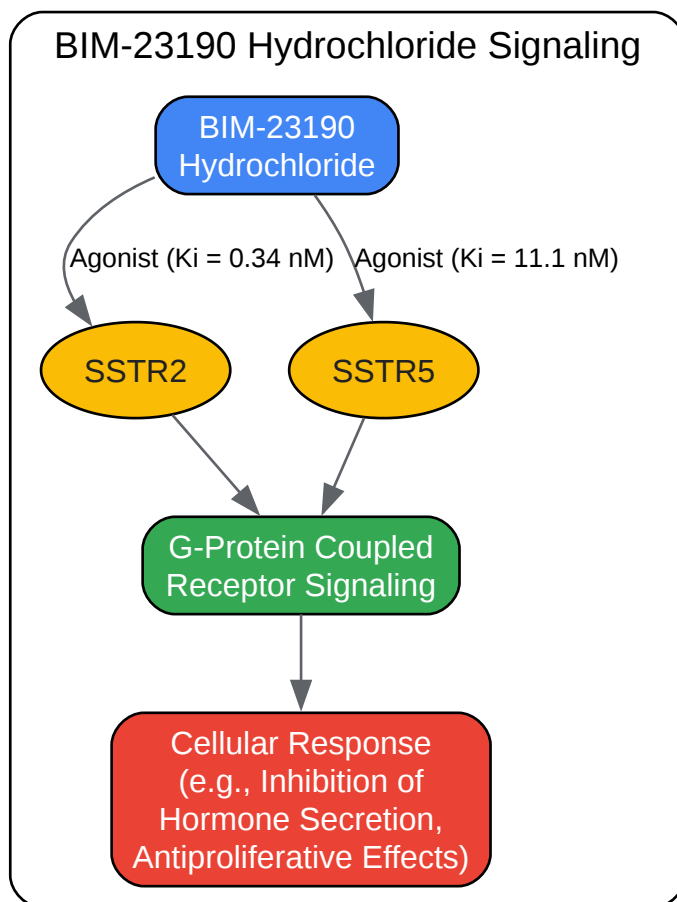
This protocol is for a formulation containing 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[\[1\]](#)

- Prepare a concentrated stock solution of **BIM-23190 hydrochloride** in DMSO (e.g., 25 mg/mL).
- To prepare 1 mL of the final working solution, take 100 µL of the 25 mg/mL DMSO stock solution and add it to 400 µL of PEG300.
- Mix the solution thoroughly until it is homogeneous.
- Add 50 µL of Tween-80 to the mixture and mix again until uniform.
- Add 450 µL of saline to bring the final volume to 1 mL.
- Mix the final solution thoroughly. If any precipitation or phase separation occurs, gentle heating and/or sonication can be used to achieve a clear solution.[\[1\]](#)
- It is recommended to prepare this working solution fresh before each use.[\[1\]](#)

Signaling Pathway

BIM-23190 is a somatostatin analog that functions as a selective agonist for somatostatin receptors SSTR2 and SSTR5.[\[4\]](#)[\[5\]](#)[\[6\]](#) Its binding to these G-protein coupled receptors can

initiate downstream signaling cascades that lead to various cellular responses, such as the inhibition of hormone secretion and cell proliferation.[4]



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Caption: Simplified signaling pathway of **BIM-23190 hydrochloride**.

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References

- 1. medchemexpress.com [medchemexpress.com]

- 2. medchemexpress.com [medchemexpress.com]
- 3. BIM-23190 hydrochloride - KKL Med Inc. [kklmed.com]
- 4. BIM-23190 hydrochloride - Immunomart [immunomart.com]
- 5. BIM-23190 hydrochloride|CAS |DC Chemicals [dcchemicals.com]
- 6. BIM-23190 hydrochloride | SSTR Agonist | MCE [medchemexpress.cn]
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